

Navigating the Safety Profile of Linalool-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Linalool - d6

Cat. No.: B1165040

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Disclaimer: No specific Safety Data Sheet (SDS) for Linalool-d6 (CAS No. 1219804-01-3) was publicly available at the time of this writing. The following technical guide is based on the comprehensive safety data for its non-deuterated analogue, Linalool (CAS No. 78-70-6). While the toxicological properties are expected to be very similar, this guide should be used as a reference with the understanding that minor differences may exist. Deuterated compounds are generally considered non-radioactive and safe for laboratory and research use.[\[1\]](#)

This in-depth guide provides crucial safety data and handling protocols for Linalool-d6, designed for researchers, scientists, and professionals in drug development.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of Linalool is presented below. These values are critical for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C10H12D6O	-
Molecular Weight	160.30 g/mol	-
Appearance	Colorless liquid	[2]
Odor	Floral, similar to bergamot oil and French lavender	[2][3]
Boiling Point	199 °C / 390.2 °F @ 760 mmHg	[3]
Melting Point	< 25 °C	[4]
Flash Point	75 °C / 167 °F	[3]
Density	0.861 g/cm ³	[3]
Vapor Pressure	0.1 mbar @ 20 °C	[3]
Solubility in Water	1.45 g/L @ 25 °C	[3]
Autoignition Temperature	235 °C / 455 °F	[3]

Section 2: Toxicological Data

The toxicological profile of Linalool is essential for assessing potential health hazards. The following table summarizes acute toxicity data.

Exposure Route	Endpoint	Value	Species	Source
Oral	LD50	2790 mg/kg	Rat	[4][5][6]
Dermal	LD50	5610 mg/kg	Rabbit	[3][5][6]
Oral	LD50	2200 mg/kg	Mouse	[4]

Section 3: Hazard Identification and GHS Classification

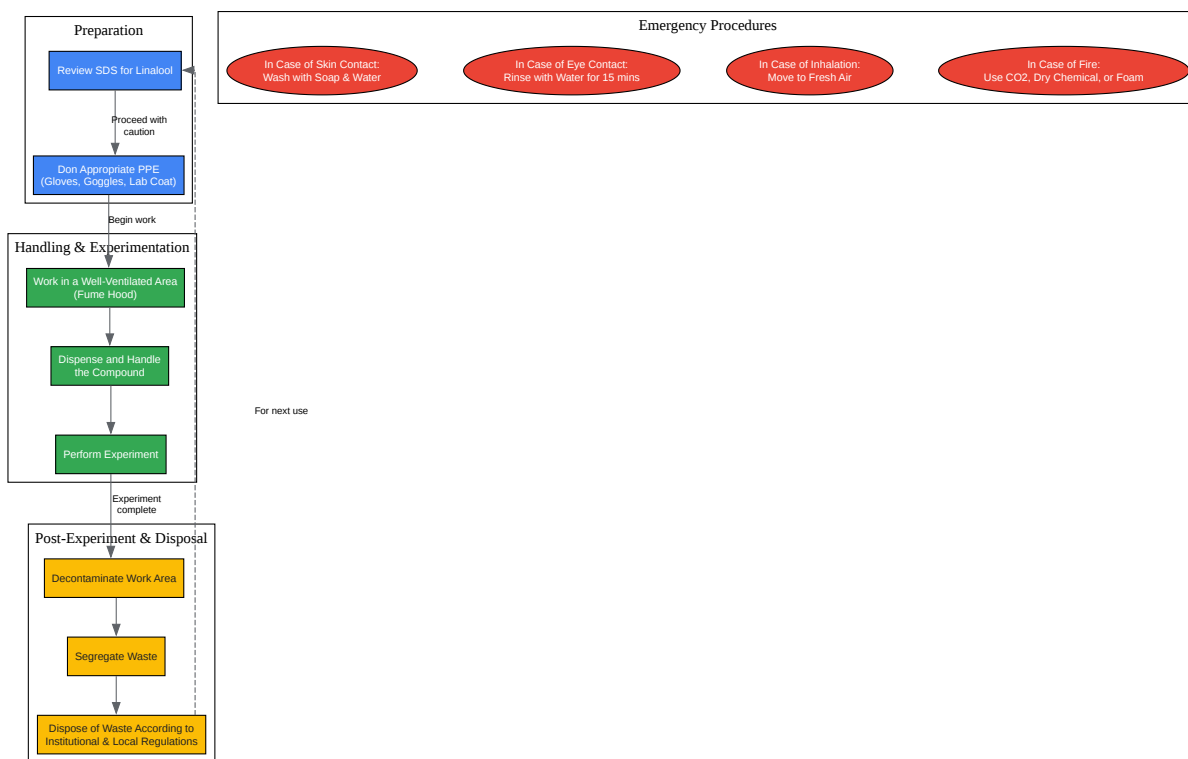
Linalool is classified with several hazard statements under the Globally Harmonized System (GHS). Understanding these classifications is fundamental to safe handling.

Hazard Class	GHS Classification	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Skin sensitization	Category 1B	H317: May cause an allergic skin reaction
Hazardous to the aquatic environment, acute hazard	Category 3	H402: Harmful to aquatic life

Source:[4][7][8]

Section 4: Experimental Protocols - Safe Handling Workflow

Adherence to a strict experimental workflow is paramount when handling chemical reagents. The following diagram outlines the recommended procedure for the safe handling of Linalool-d6, from acquisition to disposal.



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- To cite this document: BenchChem. [Navigating the Safety Profile of Linalool-d₆: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1165040#safety-data-sheet-sds-for-linalool-d6]

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